

Application Notes and Protocols: Synthetic Routes to Derivatives of 3-Bromo-4-isopropoxybenzaldehyde

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Compound of Interest

Compound Name:	3-Bromo-4-isopropoxybenzaldehyde
Cat. No.:	B112198

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Introduction

3-Bromo-4-isopropoxybenzaldehyde is a versatile synthetic intermediate, valuable in the development of pharmaceuticals and functional materials. Its structure incorporates several key features: a reactive aldehyde for subsequent modifications, a bromine atom that serves as a handle for cross-coupling reactions, and an isopropoxy group that enhances solubility and modulates electronic properties. This document provides detailed protocols for the synthesis of the core molecule and its derivatization through common and powerful synthetic methodologies, including Suzuki-Miyaura coupling and Buchwald-Hartwig amination.

Part 1: Synthesis of 3-Bromo-4-isopropoxybenzaldehyde

The most direct route to the title compound begins with the commercially available 4-hydroxybenzaldehyde. The synthesis involves a two-step process: regioselective bromination followed by Williamson ether synthesis.

Workflow: Synthesis of 3-Bromo-4-isopropoxybenzaldehyde

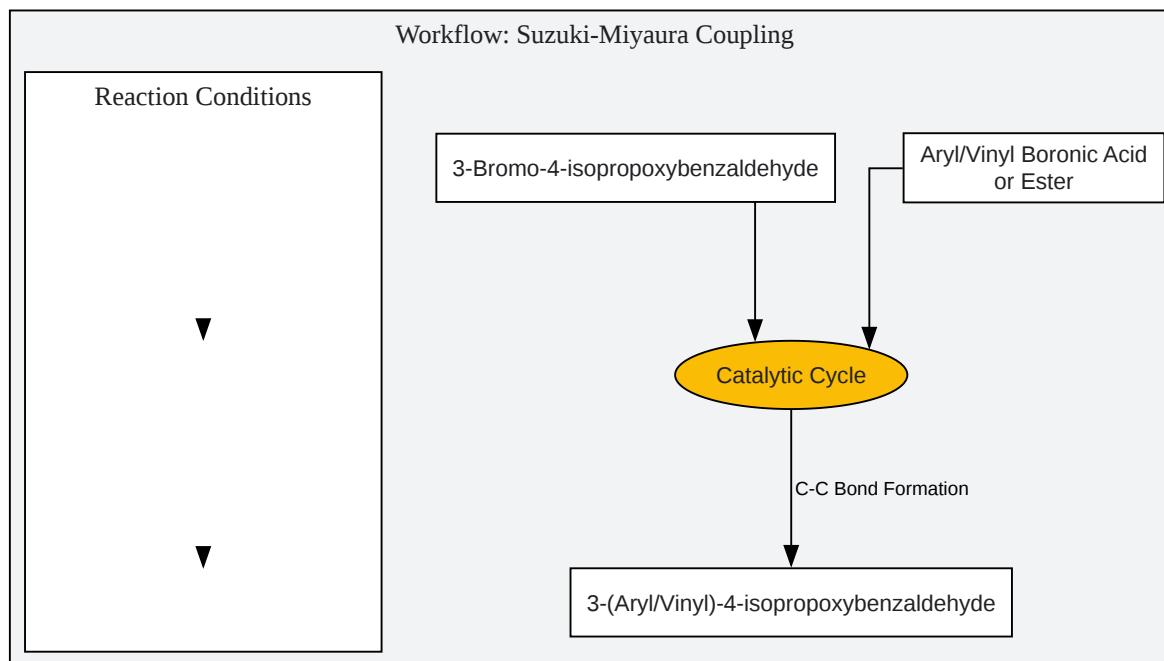
4-Hydroxybenzaldehyde

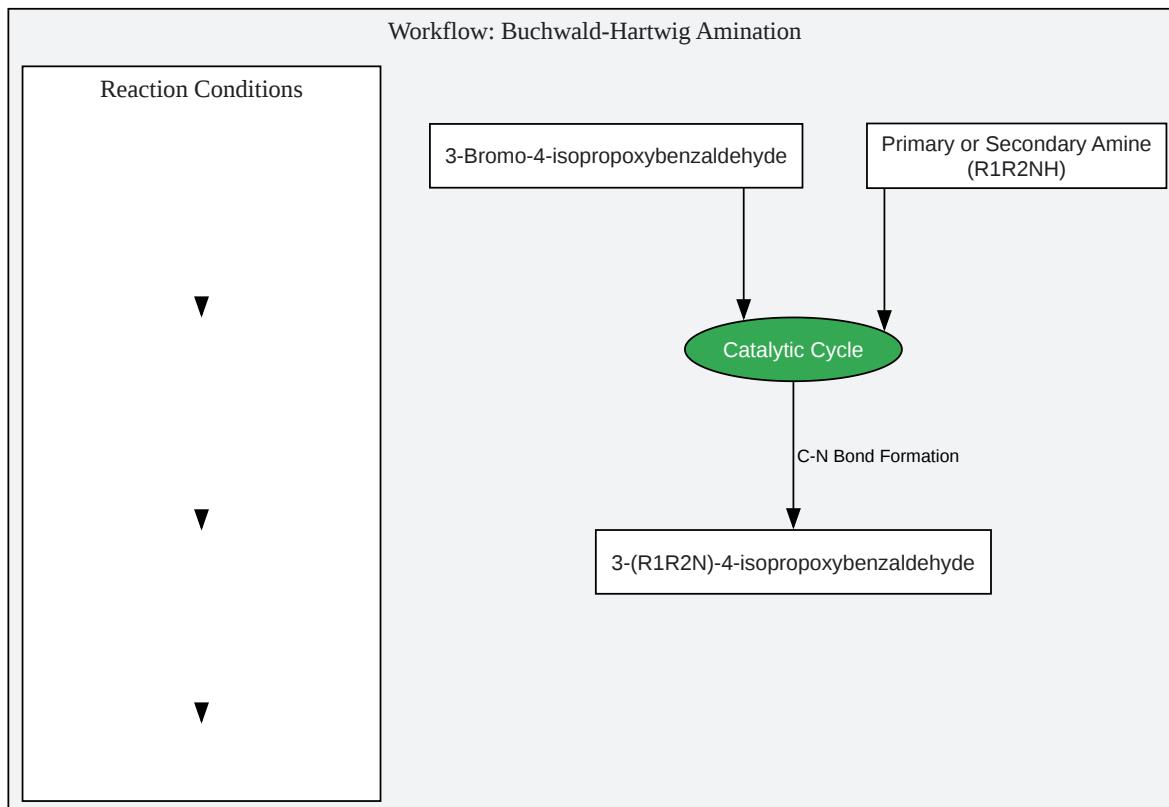
Step 1: Bromination
(Br₂, Chloroform)

3-Bromo-4-hydroxybenzaldehyde

Step 2: Etherification
(2-Bromopropane, K₂CO₃, DMF)

3-Bromo-4-isopropoxybenzaldehyde



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